

A Comprehensive Technical Guide to the Chemical Properties of Sodium Phenyl Phosphate Dihydrate

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Compound of Interest

Compound Name: *Sodium phenyl phosphate dihydrate*

Cat. No.: *B1316572*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties of reagents is paramount. This guide provides an in-depth look at the chemical characteristics of **sodium phenyl phosphate dihydrate**, a compound frequently utilized in biochemical assays and various research applications.

Core Chemical and Physical Properties

Sodium phenyl phosphate dihydrate is a white to off-white crystalline powder.^{[1][2]} It is recognized for its stability under recommended storage conditions, though it is hygroscopic and should be protected from moisture.^{[3][4]} The compound is stable in air but sensitive to moisture.^[4]

Quantitative Data Summary

A compilation of the key quantitative properties of **sodium phenyl phosphate dihydrate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$\text{C}_6\text{H}_5\text{Na}_2\text{O}_4\text{P} \cdot 2\text{H}_2\text{O}$	[2][5]
Molecular Weight	254.09 g/mol	[2][5][6]
Melting Point	>300°C	[5][7][8]
Solubility in Water	Soluble	[5][7][9]
Other Solubilities	Soluble in ethanol and chloroform; insoluble in acetone and ether.	[5]
Assay (by HClO_4 titration)	$\geq 95\%$ or $\geq 98\%$	[2][10]
Water Content (K.F.)	11.0-17.1%	[1][7][10]
Free Phenol	<0.1%	[2][11]

Reactivity and Stability

Sodium phenyl phosphate dihydrate is generally stable but exhibits reactivity under certain conditions. It is incompatible with strong oxidizing agents.[3][12] Upon decomposition under fire conditions, it may produce hazardous products including carbon oxides, oxides of phosphorus, and sodium oxides.[3][12] The material is hygroscopic and should be stored in a cool, dry, and well-ventilated place, with a recommended storage temperature of 2-8°C.[3][6][11]

The primary mode of chemical reactivity relevant to its common applications is the enzymatic hydrolysis of the phosphate ester bond. This reaction is central to its use as a substrate for phosphatases.

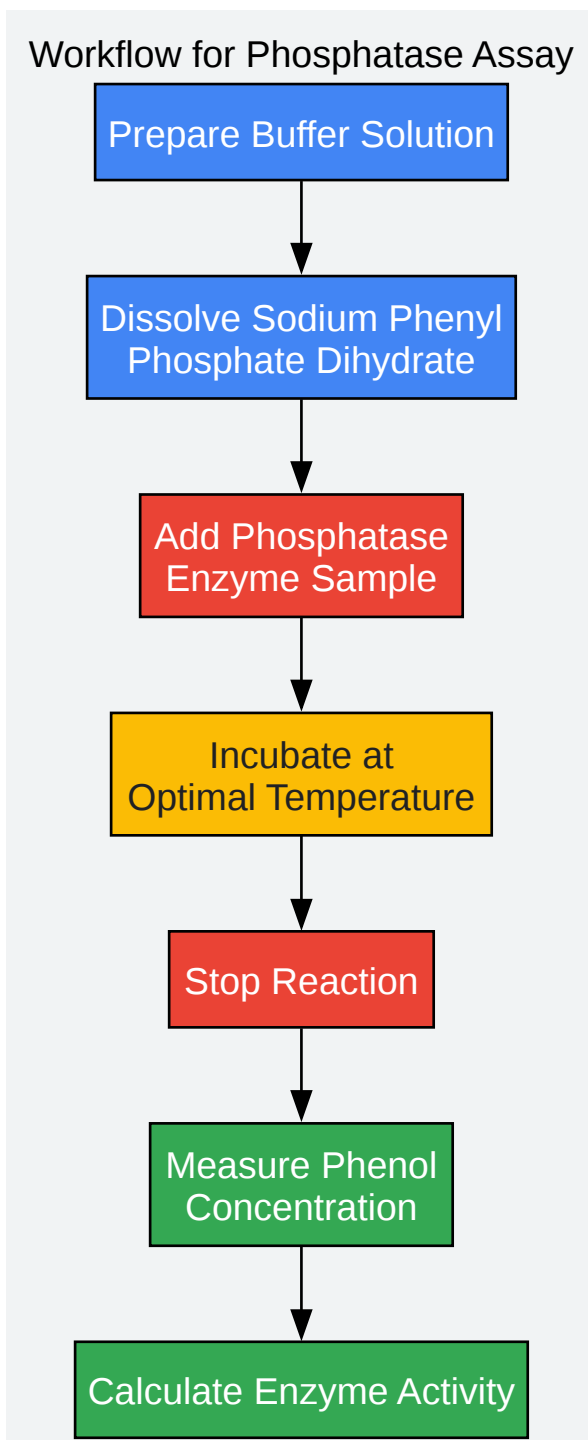
Role in Biochemical Assays: Phosphatase Activity

Sodium phenyl phosphate dihydrate serves as a crucial substrate for the determination of phosphatase activity.[9][13] Phosphatases are enzymes that catalyze the hydrolysis of phosphate esters, cleaving a phosphate group from the substrate. In the case of sodium phenyl phosphate, the enzyme cleaves the ester bond to release phenol and inorganic phosphate.[13] The production of phenol can be quantified, often spectrophotometrically, to measure the rate of the enzymatic reaction. This provides valuable data on enzyme kinetics and activity.[13]

This application is fundamental in various research areas, including the study of cellular signaling pathways where phosphatases play a regulatory role.^[13] It is also used in diagnostic assays, for instance, in detecting alkaline phosphatase activity in milk products.

Enzymatic Hydrolysis Workflow

The general workflow for a phosphatase assay using **sodium phenyl phosphate dihydrate** is outlined below. This process illustrates the logical steps from substrate preparation to data analysis.



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Caption: General experimental workflow for a phosphatase activity assay.

Experimental Protocols

While detailed, step-by-step experimental protocols are highly dependent on the specific application and laboratory, the following outlines the general methodologies for key analyses cited for **sodium phenyl phosphate dihydrate**.

Assay by Perchloric Acid (HClO_4) Titration

This method is a standard analytical procedure to determine the purity of the substance.

- **Sample Preparation:** Accurately weigh a sample of **sodium phenyl phosphate dihydrate** and dissolve it in a suitable solvent, typically glacial acetic acid.
- **Titration:** Titrate the resulting solution with a standardized solution of perchloric acid.
- **Endpoint Determination:** The endpoint of the titration is typically determined potentiometrically.
- **Calculation:** The purity of the sample is calculated based on the volume of perchloric acid titrant consumed.

Karl Fischer (K.F.) Titration for Water Content

This is a classic titration method used to determine the amount of water in a sample.

- **Instrument Setup:** A Karl Fischer titrator is used, which consists of a titration vessel, burette, and a detector.
- **Sample Introduction:** A precisely weighed amount of **sodium phenyl phosphate dihydrate** is introduced into the titration vessel containing a solvent (e.g., methanol).
- **Titration:** The sample is titrated with a Karl Fischer reagent, which reacts stoichiometrically with water.
- **Endpoint Detection:** The endpoint is detected electrochemically.
- **Calculation:** The water content is calculated from the amount of Karl Fischer reagent consumed.

Purification Method

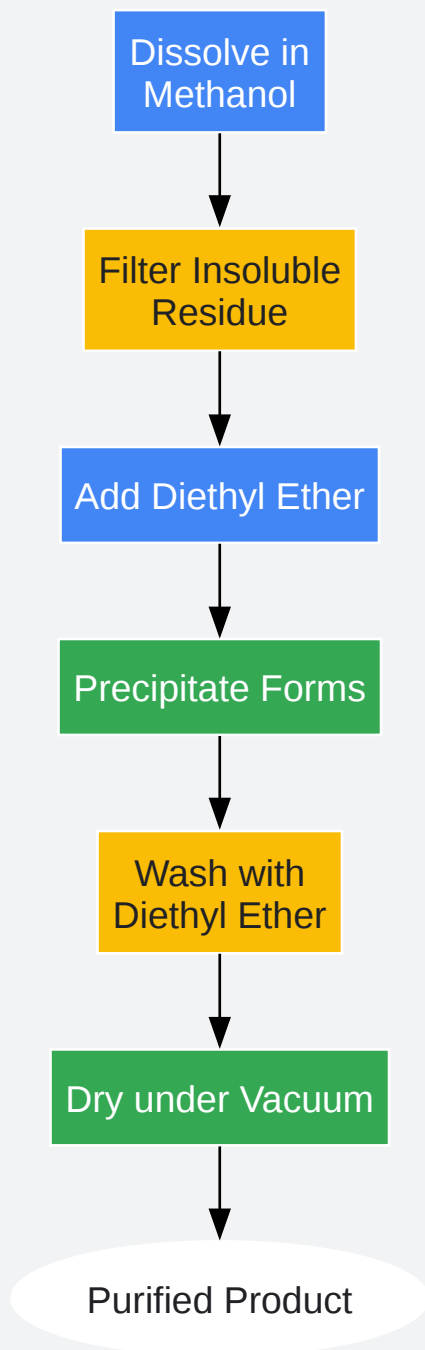
A common method for the purification of **sodium phenyl phosphate dihydrate** involves recrystallization.[\[14\]](#)[\[15\]](#)

- Dissolution: Dissolve the compound in a minimum amount of methanol.[\[14\]](#)[\[15\]](#)
- Filtration: Filter the solution to remove any insoluble inorganic phosphate residues.[\[14\]](#)[\[15\]](#)
- Precipitation: Add an equal volume of diethyl ether (Et₂O) to precipitate the purified **sodium phenyl phosphate dihydrate**.[\[14\]](#)[\[15\]](#)
- Washing and Drying: Wash the resulting solid with diethyl ether and dry it under a vacuum.
[\[14\]](#)[\[15\]](#)

The logical relationship for the purification process is visualized below.

Purification of Sodium Phenyl Phosphate Dihydrate

Purification of Sodium Phenyl Phosphate Dihydrate



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Caption: Logical workflow for the purification of the compound.

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